

# An In-depth Technical Guide to Tomazin (C<sub>21</sub>H<sub>22</sub>O<sub>7</sub>) and its Chemical Class: Furanocoumarins

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## Compound of Interest

Compound Name: Tomazin

Cat. No.: B14098405

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Disclaimer: This technical guide addresses the molecular formula C<sub>21</sub>H<sub>22</sub>O<sub>7</sub>, which corresponds to the compound **Tomazin**.<sup>[1][2]</sup> However, publicly available scientific literature lacks specific in-depth studies on the biological activities, mechanisms of action, and experimental protocols for **Tomazin** itself. Therefore, this guide provides a comprehensive overview of the furanocoumarin class of compounds, to which **Tomazin** belongs, to offer insights into its potential properties based on the activities of structurally related molecules. The data and experimental protocols presented herein are representative of the furanocoumarin class and should not be directly attributed to **Tomazin** without specific experimental validation.

## Introduction to Tomazin and Furanocoumarins

**Tomazin** is a naturally occurring phytochemical with the molecular formula C<sub>21</sub>H<sub>22</sub>O<sub>7</sub> and a molecular weight of approximately 386.4 g/mol.<sup>[1][2]</sup> It belongs to the furanocoumarin family, a class of organic chemical compounds produced by a variety of plants. Furanocoumarins are known for their diverse biological activities, which are of interest to researchers in drug discovery and development. These compounds are characterized by a furan ring fused with a coumarin.

This guide summarizes the known chemical and physical properties of **Tomazin** and explores the well-documented biological activities and mechanisms of action of the broader furanocoumarin class, providing a foundational understanding for researchers.

## Physicochemical Properties of Tomazin

The physicochemical properties of **Tomazin** (CAS No. 27542-14-9) have been computationally predicted and are summarized in the table below. These properties are crucial for understanding its behavior in biological systems and for the design of experimental studies.

Property	Value	Source
Molecular Formula	C21H22O7	PubChem
Molecular Weight	386.4 g/mol	PubChem
XLogP3	3.0	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	7	PubChem
Rotatable Bond Count	7	PubChem
Topological Polar Surface Area	95.2 Å <sup>2</sup>	PubChem
Exact Mass	386.13655304 Da	PubChem

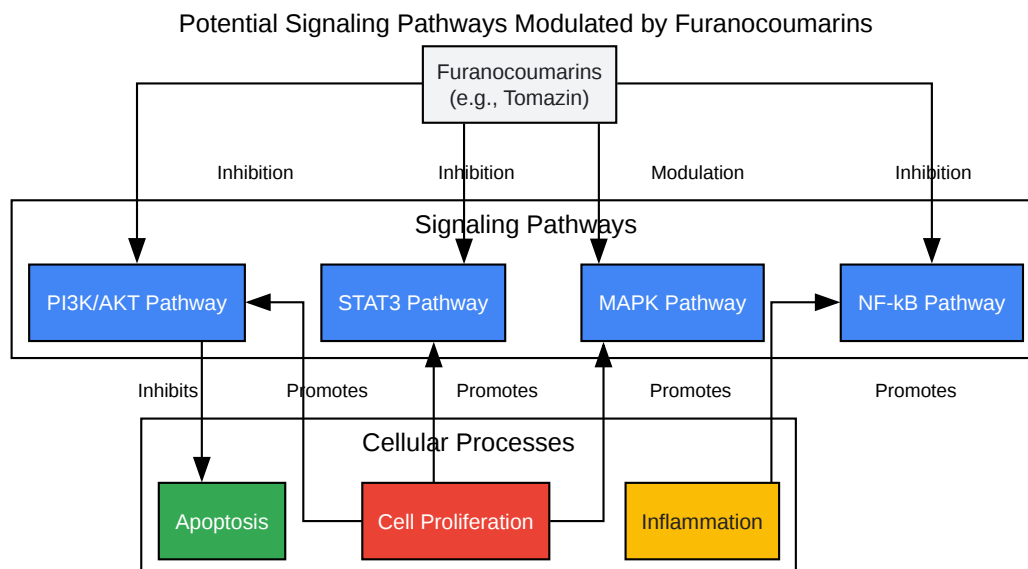
## Potential Biological Activities of the Furanocoumarin Class

Furanocoumarins have been investigated for a wide range of pharmacological effects. The primary activities reported in the scientific literature are summarized below. It is plausible that **Tomazin** may exhibit similar properties.

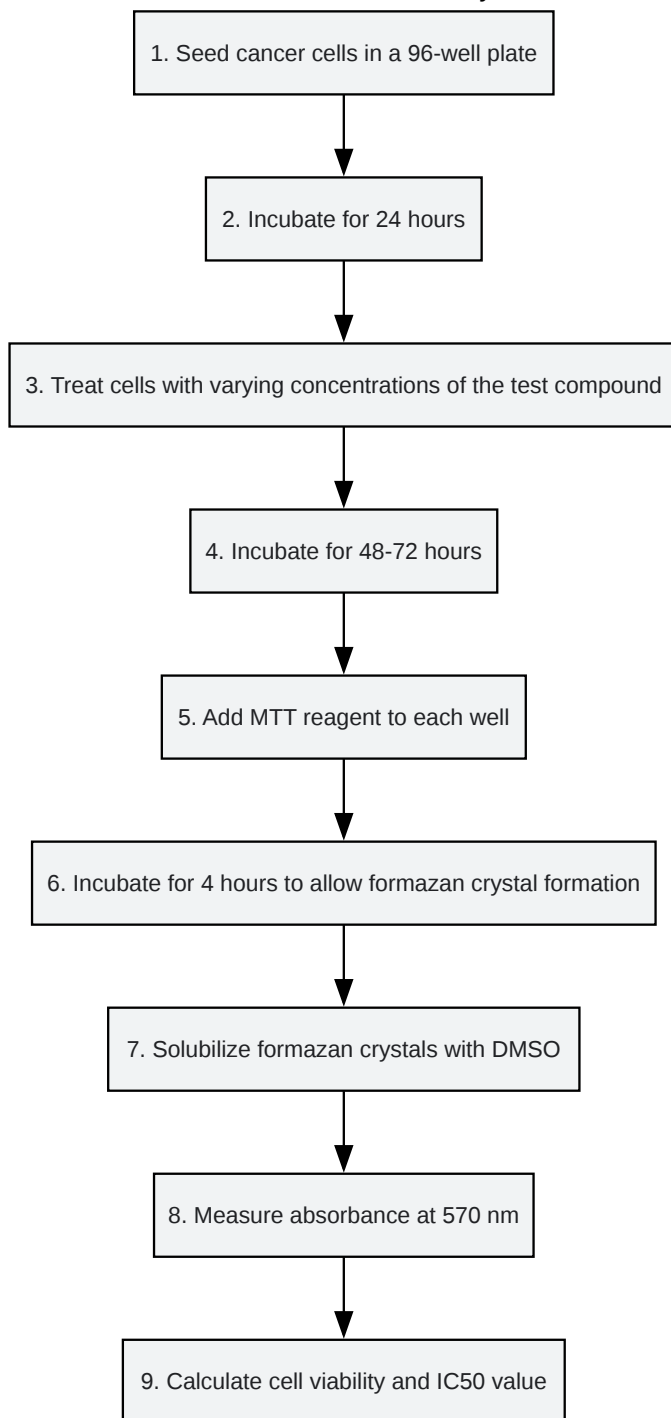
Biological Activity	Description
Anticancer	Many furanocoumarins have demonstrated cytotoxic effects against various cancer cell lines. Their mechanisms often involve the induction of apoptosis, inhibition of cell proliferation, and interference with key signaling pathways.
Anti-inflammatory	Furanocoumarins have been shown to possess anti-inflammatory properties, potentially through the inhibition of pro-inflammatory cytokines and enzymes.
Antioxidant	The chemical structure of furanocoumarins allows them to act as free radical scavengers, which may contribute to their protective effects against oxidative stress-related diseases.
Antimicrobial	Certain furanocoumarins have exhibited activity against a range of bacteria and fungi, suggesting their potential as antimicrobial agents.

## Potential Mechanisms of Action of Furanocoumarins

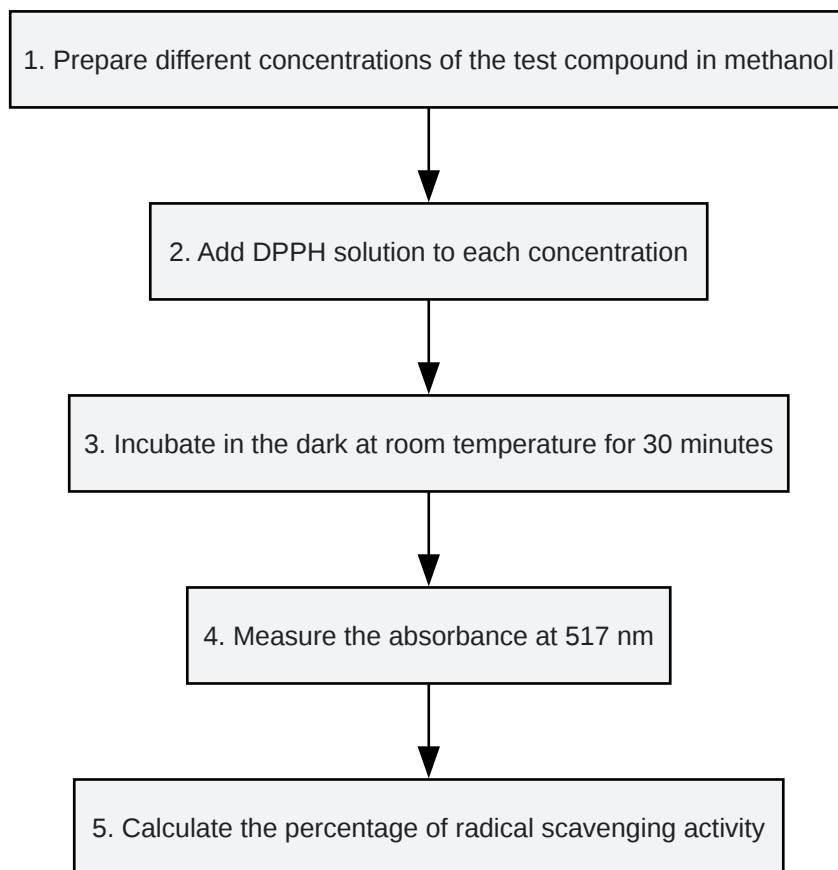
The diverse biological activities of furanocoumarins are attributed to their ability to modulate various cellular signaling pathways. The diagram below illustrates a generalized model of potential signaling pathways that furanocoumarins may influence, based on studies of representative compounds from this class.



## Workflow for MTT Assay



## Workflow for DPPH Assay



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## References

- 1. Buy Tomazin | 27542-14-9 [smolecule.com]
- 2. Tomazin | C21H22O7 | CID 24094122 - PubChem [pubchem.ncbi.nlm.nih.gov]

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